

Commercial Suppliers and Technical Guide for Ethyl 2,2'-Bipyridine-4-carboxylate

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Compound of Interest

Compound Name: *Ethyl 2,2'-bipyridine-4-carboxylate*

Cat. No.: B3272044

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Introduction

Ethyl 2,2'-bipyridine-4-carboxylate is a versatile heterocyclic compound widely utilized as a chelating ligand in coordination chemistry and as a building block in the synthesis of functional materials. Its unique structure, featuring a bipyridine core functionalized with an ethyl ester group, allows for the formation of stable complexes with a variety of metal ions. This property has led to its application in diverse fields such as catalysis, luminescent materials, and the development of metal-organic frameworks (MOFs). This technical guide provides an in-depth overview of the commercial availability of **ethyl 2,2'-bipyridine-4-carboxylate**, its key physicochemical properties, and detailed experimental methodologies for its synthesis and application.

Commercial Availability

A range of chemical suppliers offer **ethyl 2,2'-bipyridine-4-carboxylate**, primarily for research and development purposes. The compound is typically available in various purities, and it is important to note that it may be listed under different CAS numbers, with 56100-25-5 being the most common. Researchers should verify the specifications with the supplier before purchase.

Supplier	Website	Notes
Parchem	--INVALID-LINK--	Specialty chemical supplier.
Shanghai UCHEM Inc.	--INVALID-LINK--	Specializes in production and sale.
ChemicalBook	--INVALID-LINK--	Provides information and lists multiple suppliers.
Benchchem	--INVALID-LINK--	Offers the compound for research use.

Physicochemical Data

The following table summarizes the key quantitative data for **ethyl 2,2'-bipyridine-4-carboxylate**.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₂	[1]
Molecular Weight	228.25 g/mol	[1]
CAS Number	56100-25-5	
Appearance	White to off-white crystalline powder	
Melting Point	44.5-45.5 °C	
Purity	≥98% (typical)	

Experimental Protocols

Synthesis of Ethyl 2,2'-Bipyridine-4-carboxylate

While a direct, detailed, peer-reviewed synthesis protocol for **ethyl 2,2'-bipyridine-4-carboxylate** can be elusive in readily available literature, a general approach involves the esterification of 2,2'-bipyridine-4-carboxylic acid. The following is a representative procedure based on standard esterification methods:

Materials:

- 2,2'-bipyridine-4-carboxylic acid
- Absolute ethanol
- Concentrated sulfuric acid
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Dichloromethane or ethyl acetate

Procedure:

- In a round-bottom flask equipped with a reflux condenser, suspend 2,2'-bipyridine-4-carboxylic acid in an excess of absolute ethanol.
- Carefully add a catalytic amount of concentrated sulfuric acid to the suspension.
- Heat the reaction mixture to reflux and maintain for several hours (typically 4-8 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and remove the excess ethanol under reduced pressure.
- Neutralize the residue with a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with dichloromethane or ethyl acetate.
- Combine the organic layers, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure to yield the crude **ethyl 2,2'-bipyridine-4-carboxylate**.
- Purify the product by column chromatography on silica gel or by recrystallization to obtain the final product.

Synthesis of a Ruthenium(II) Complex using Ethyl 2,2'-Bipyridine-4-carboxylate

This protocol describes the synthesis of a dichlorobis(**ethyl 2,2'-bipyridine-4-carboxylate**)ruthenium(II) complex, a common precursor for more complex structures.

Materials:

- $\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$
- **Ethyl 2,2'-bipyridine-4-carboxylate**
- N,N-Dimethylformamide (DMF)
- Lithium chloride
- Acetone
- Diethyl ether

Procedure:

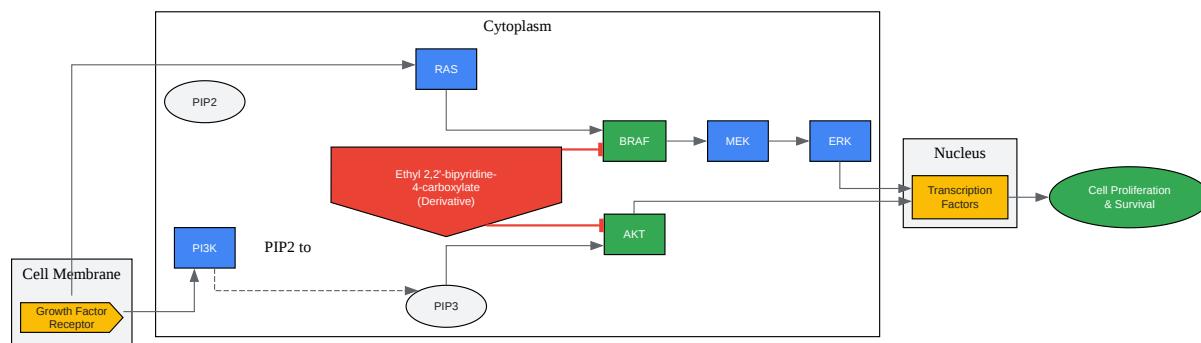
- In a round-bottom flask, dissolve $\text{RuCl}_3 \cdot 3\text{H}_2\text{O}$ and an excess of lithium chloride in DMF.
- Add two equivalents of **ethyl 2,2'-bipyridine-4-carboxylate** to the solution.
- Heat the reaction mixture to reflux under an inert atmosphere (e.g., argon or nitrogen) for 4-6 hours. The color of the solution will change, indicating complex formation.
- Cool the reaction mixture to room temperature.
- Pour the reaction mixture into a stirred solution of acetone or water to precipitate the crude product.
- Collect the precipitate by vacuum filtration and wash it with water and then diethyl ether to remove unreacted starting materials and byproducts.

- Dry the resulting solid under vacuum to yield the dichlorobis(ethyl 2,2'-bipyridine-4-carboxylate)ruthenium(II) complex.

Signaling Pathways and Logical Relationships

Modulation of AKT/BRAF Signaling Pathway by Bipyridine Derivatives in Cancer Cells

Recent studies have implicated 2,2'-bipyridine derivatives in the modulation of key signaling pathways in cancer cells, such as the PI3K/AKT and MAPK/ERK pathways. Specifically, these compounds have been shown to potentially inhibit the activity of AKT and BRAF, two crucial kinases that are often dysregulated in cancer and promote cell proliferation and survival.

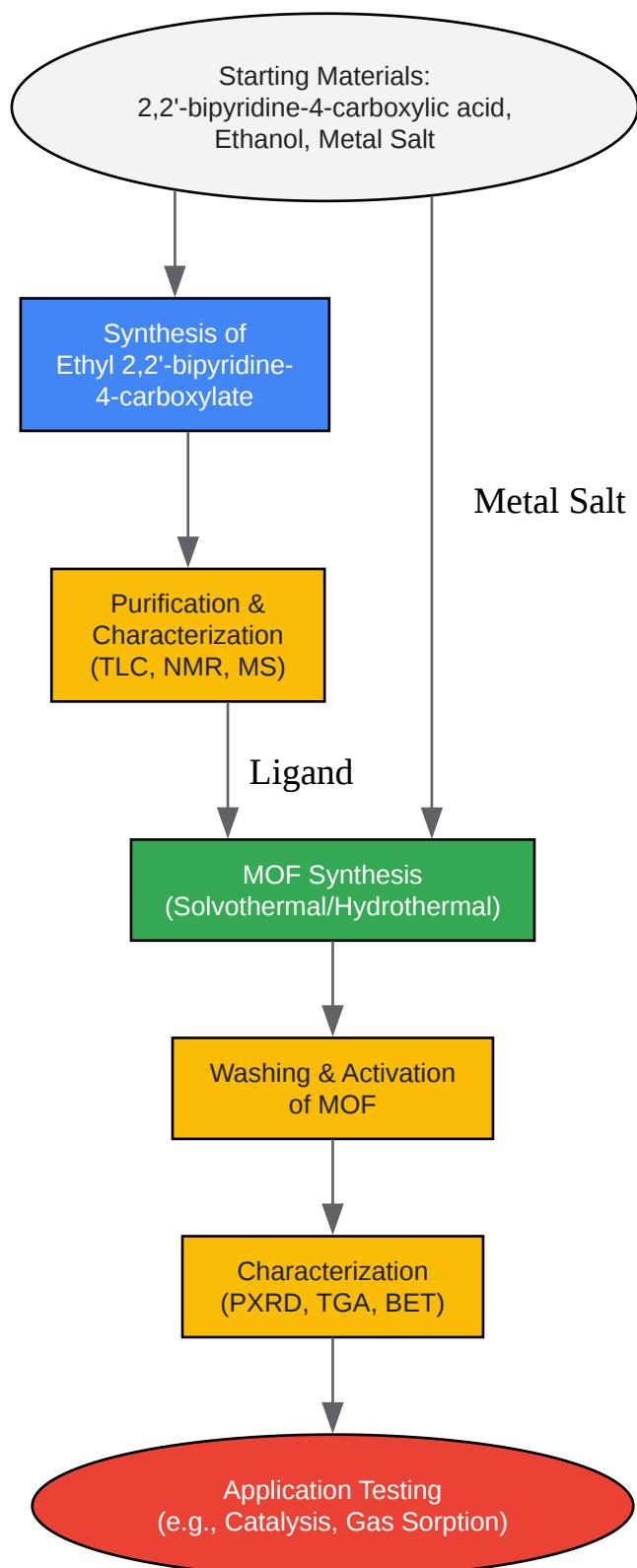


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Caption: Inhibition of AKT and BRAF signaling pathways by bipyridine derivatives.

Experimental Workflow: Synthesis to Application

The following diagram illustrates a typical experimental workflow, from the synthesis of the **ethyl 2,2'-bipyridine-4-carboxylate** ligand to its use in the preparation of a functional material, such as a Metal-Organic Framework (MOF).



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Caption: General workflow from ligand synthesis to MOF application.

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References

- 1. Ethyl 2,2'-bipyridine-4-carboxylate | 56100-25-5 | Benchchem [benchchem.com]
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